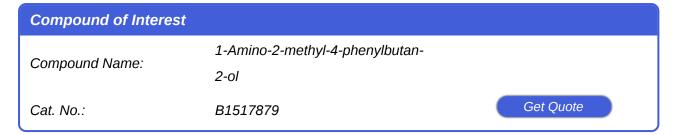


A Comprehensive Technical Guide to 1-Amino-2-methyl-4-phenylbutan-2-ol

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This technical guide provides an in-depth overview of **1-Amino-2-methyl-4-phenylbutan-2-ol**, a chiral **1**,2-amino alcohol. The document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry. It covers the compound's chemical properties, potential synthesis methodologies, and structural features.

Core Compound Properties

While extensive historical data on the discovery of **1-Amino-2-methyl-4-phenylbutan-2-ol** is not readily available in public literature, its structural characteristics and chemical properties have been documented. The compound is noted for its chiral center at the C2 position, which also contains a tertiary alcohol and a methyl group, with a primary amino group at the C1 position.[1] This structure makes it a point of interest for applications as a chiral building block in organic synthesis.[1]



Property	Value	Source
Molecular Formula	C11H17NO	[1]
Molecular Weight	179.26 g/mol	[1][2]
IUPAC Name	4-amino-2-methyl-1- phenylbutan-2-ol	[2][3]
InChI Key	QJACQJLZHVHDSA- UHFFFAOYSA-N	[2][3]
CAS Number	63574-07-2	[2][3]
Physical Form	Oil	[3]
Storage Temperature	Room Temperature	[3]

Synthetic Methodologies

The synthesis of **1-Amino-2-methyl-4-phenylbutan-2-ol** can be approached through various routes, often involving the formation of its precursor, 2-methyl-4-phenylbutan-2-ol.

Synthesis of the Precursor: 2-Methyl-4-phenylbutan-2-ol

A common method for synthesizing the tertiary alcohol precursor is through a Grignard-type reaction.

Experimental Protocol:

- A solution of methyl magnesium chloride (MeMgCl) in tetrahydrofuran (THF) is prepared.
- To this solution, ethyl 3-phenylpropanoate is added at 0°C.
- The reaction mixture is stirred for a short period (e.g., 10 minutes).
- The reaction is then quenched using a saturated aqueous solution of ammonium chloride (NH₄Cl).
- The product is extracted with an organic solvent such as ethyl acetate.



- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate (MgSO₄), filtered, and concentrated under reduced pressure.
- The final product is purified using silica-gel column chromatography.[4]

A patent also describes a method for preparing 2-methyl-4-phenylbutan-2-ol from the reaction of a benzylmagnesium halide with isobutylene oxide, which can achieve a purity of at least 97% after aqueous work-up and vacuum distillation.[5]

Introduction of the Amino Group

Once the precursor alcohol, 2-methyl-4-phenylbutan-2-ol, is obtained, the amino group can be introduced at the C1 position. A hypothetical multi-step sequence could involve:[1]

- Selective protection of the tertiary alcohol.
- Oxidation of a terminal methyl group to a carboxylic acid.
- Conversion of the acid to an amide.
- Reduction of the amide to the primary amine.
- Deprotection of the tertiary alcohol.

A more direct approach could start from a precursor that already contains a nitrogen functionality.[1] Another potential route is the direct amination of a diol precursor, 2-methyl-4-phenylbutane-1,2-diol, using a catalyst.[1]

Potential Applications and Structural Significance

The unique structural features of **1-Amino-2-methyl-4-phenylbutan-2-ol**, namely the presence of a primary amino group and a tertiary alcohol on a chiral framework, suggest its potential as a valuable building block or ligand in organic synthesis.[1] Chiral 1,2-amino alcohols are important in the development of chiral catalysts and as synthons for complex stereoselective syntheses.

While specific signaling pathways involving this compound are not detailed in the available literature, the broader class of amino alcohols has diverse biological activities. For instance,



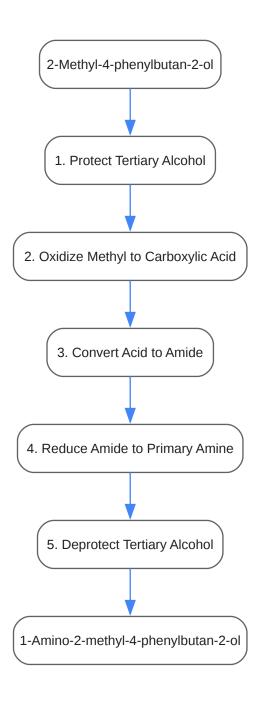
related compounds like 3(S)-Amino-4-phenyl-butan-2(S)-ol have been investigated in the context of HIV.[6] The amphetamine and derivatives class, to which this compound is related, are known for their effects on the central nervous system.[6][7]

Visualizing Synthetic Pathways

The following diagrams illustrate the described synthetic workflows.









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